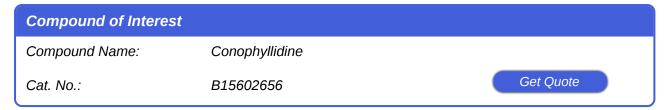


The Discovery, Isolation, and Biological Activity of Conophyllidine from Tabernaemontana

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A Technical Guide for Researchers and Drug Development Professionals

Introduction

The genus Tabernaemontana, belonging to the Apocynaceae family, is a rich source of structurally diverse and biologically active monoterpenoid indole alkaloids. Among these, the bisindole alkaloid **conophyllidine** has emerged as a compound of significant interest due to its potential therapeutic properties. This technical guide provides a comprehensive overview of the discovery, isolation, and proposed mechanism of action of **conophyllidine**, with a focus on its anticancer activities. Detailed experimental protocols, quantitative data, and a visualization of its signaling pathway are presented to aid researchers in the fields of natural product chemistry, pharmacology, and drug development.

Discovery

Conophyllidine, along with its congener conophylline, was first reported in 1993 by Kam, Loh, and Wei.[1] These novel dimeric alkaloids were isolated from the ethanolic extract of the leaves of the single flower variety of Tabernaemontana divaricata (L.) R.Br. ex Roem. & Schult., a plant widely cultivated in Southeast Asia.[1] The structures of these complex molecules were elucidated using a combination of spectroscopic methods and confirmed by X-ray analysis.[1] It is important to distinguish **conophyllidine** from the closely related compound conofolidine, which was later isolated from the Malayan plant Tabernaemontana corymbosa.[2][3] While structurally similar, they are distinct chemical entities.

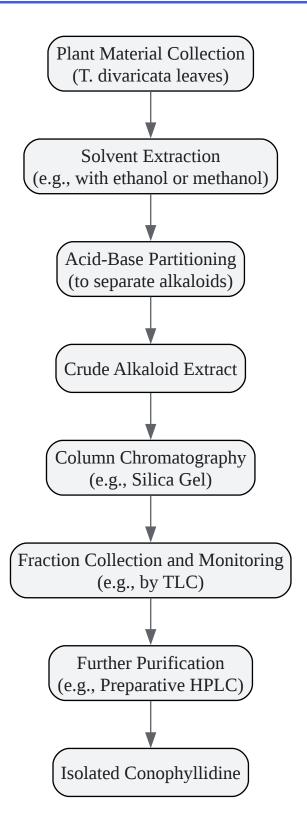


Experimental Protocols

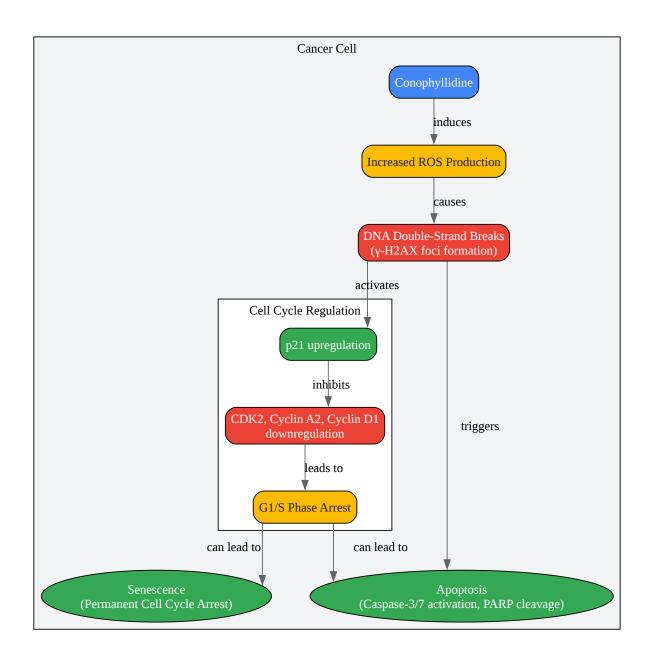
While the seminal 1993 paper provides an outline of the isolation of **conophyllidine**, this guide synthesizes a more detailed, representative protocol based on established methods for the isolation of bisindole alkaloids from Tabernaemontana species.[4][5][6]

General Workflow for Isolation and Purification









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